

Characterization of N-Boc-DL-phenylalaninol: A Comparative Guide to Analytical Techniques

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Compound of Interest

Compound Name: **N-Boc-DL-phenylalaninol**

Cat. No.: **B115902**

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For Researchers, Scientists, and Drug Development Professionals

N-Boc-DL-phenylalaninol is a protected amino alcohol crucial in the synthesis of various pharmaceutical compounds and chiral ligands. Its purity and structural integrity are paramount for the successful development of downstream applications. This guide provides a comprehensive comparison of key analytical techniques for the characterization of **N-Boc-DL-phenylalaninol**, with a primary focus on mass spectrometry. Experimental data, where available for the target molecule or closely related analogs, is presented to offer a practical understanding of each method's utility.

Mass Spectrometry: Unveiling the Molecular Blueprint

Mass spectrometry (MS) is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and elemental composition of a compound and can elucidate its structure through fragmentation analysis. For **N-Boc-DL-phenylalaninol**, with a molecular formula of $C_{14}H_{21}NO_3$ and a molecular weight of 251.32 g/mol, mass spectrometry serves as a primary tool for identity confirmation and purity assessment.[\[1\]](#)

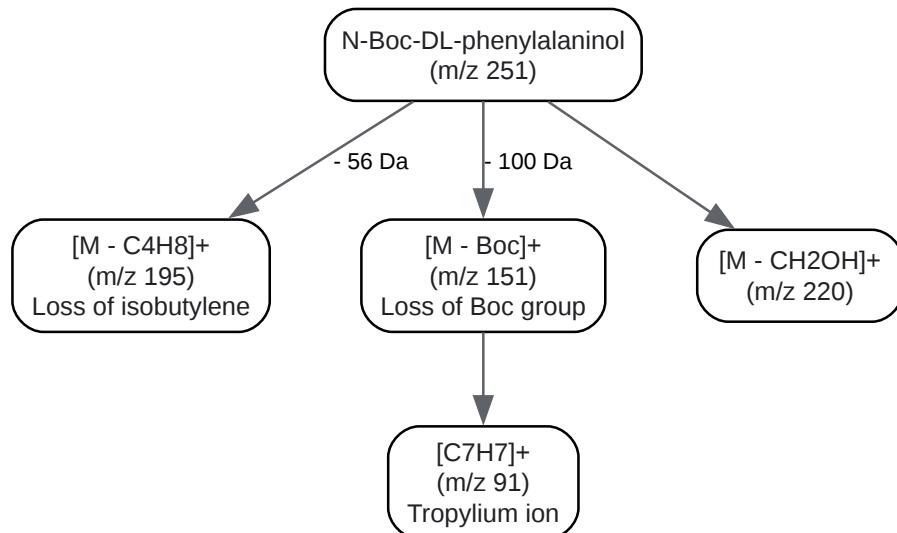
Expected Fragmentation Pattern

The fragmentation of **N-Boc-DL-phenylalaninol** in a mass spectrometer is predictable, primarily involving the labile tert-butoxycarbonyl (Boc) protecting group and the stable benzyl

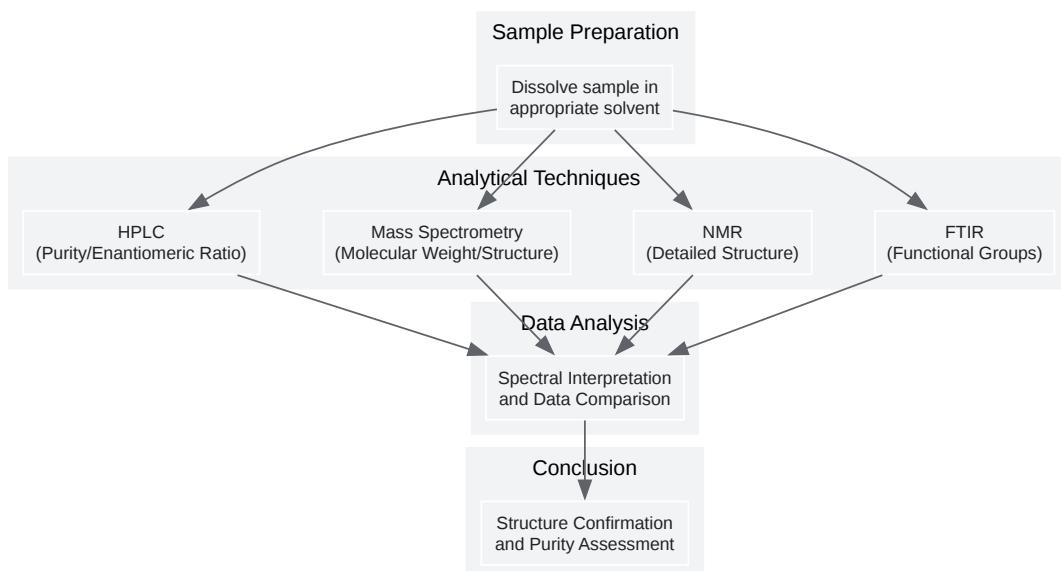
moiety. Common fragmentation pathways include the loss of isobutylene (56 Da) from the Boc group, the loss of the entire Boc group (100 Da), and cleavage of the bond between the chiral carbon and the hydroxymethyl group. The benzyl group can lead to the formation of a stable tropylidium ion (m/z 91).

Based on established fragmentation patterns for Boc-protected amino acids and phenylalanine derivatives, the following primary fragmentation pathways for **N-Boc-DL-phenylalaninol** are anticipated:

Predicted Mass Spectrometry Fragmentation of N-Boc-DL-phenylalaninol



General Workflow for Characterization

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References

- 1. Organic Syntheses Procedure [orgsyn.org]

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